

Personal protective equipment for handling (3-Bromo-6-methoxypyridin-2-yl)methanol

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Compound of Interest

Compound Name: (3-Bromo-6-methoxypyridin-2-yl)methanol

Cat. No.: B1279686

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Essential Safety and Handling Guide for (3-Bromo-6-methoxypyridin-2-yl)methanol

For researchers, scientists, and drug development professionals, ensuring safe handling of specialized chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **(3-Bromo-6-methoxypyridin-2-yl)methanol**, a compound that requires careful management in a laboratory setting. The following procedural guidance is based on the safety protocols for the closely related compound, (6-Bromo-pyridin-2-yl)methanol, and is intended to establish a robust framework for operational safety and disposal.

Hazard Identification and Personal Protective Equipment (PPE)

(3-Bromo-6-methoxypyridin-2-yl)methanol is classified with several hazards, necessitating the use of appropriate personal protective equipment. The primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#) It may also be harmful if swallowed.[\[2\]](#)[\[3\]](#)

Hazard Class	GHS Category	Description
Skin Irritation	Category 2	Causes skin irritation.[1][2][3]
Eye Irritation	Category 2A	Causes serious eye irritation. [1][2][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation.[1][2][3]
Acute Toxicity, Oral	Category 4	Harmful if swallowed.[2][3]

To mitigate these risks, the following personal protective equipment is mandatory:

- Eye and Face Protection: Wear chemical safety goggles with side-shields that meet ANSI Z87.1 standards.[4] For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.[4]
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, are required.[5] Always inspect gloves for integrity before use and wash hands thoroughly after handling.
- Skin and Body Protection: A lab coat or impervious clothing should be worn to prevent skin contact.[3] In cases of potential significant exposure, chemical-resistant coveralls may be necessary.[6]
- Respiratory Protection: All handling of this compound should be performed in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors. [1][5] If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator is required.[6][7]

Operational and Disposal Plans

Handling and Storage:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][3]
- Wash skin thoroughly after handling.[1]
- Use only in a well-ventilated area or outdoors.[1]

- Store in a tightly closed container in a dry, well-ventilated place.[[1](#)][[8](#)]
- Keep the container locked up.[[1](#)]

Spill Management:

- In the event of a spill, evacuate the area.
- Avoid generating dust.
- Collect the spilled material using an inert absorbent material (e.g., sand, silica gel) and place it in a suitable, closed container for disposal.[[8](#)]
- Ensure proper ventilation and wear full personal protective equipment during cleanup.[[3](#)]
- Prevent the chemical from entering drains.[[1](#)]

Disposal:

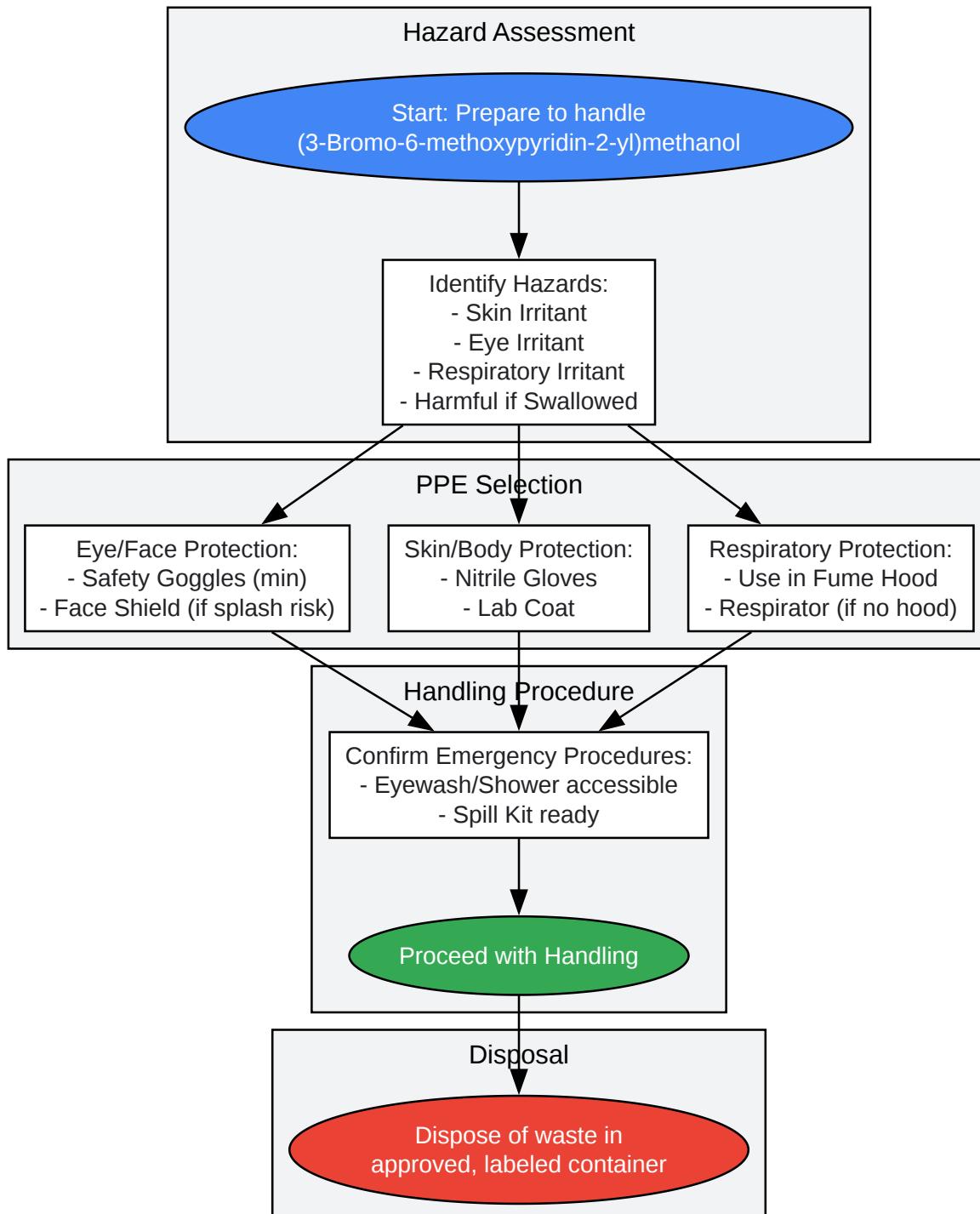
- Dispose of waste material in accordance with national and local regulations.[[1](#)]
- Do not mix with other waste.
- Uncleaned containers should be treated as the product itself.[[1](#)]
- Dispose of contents and container to an approved waste disposal plant.[[1](#)]

First Aid Measures

- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[[1](#)][[3](#)]
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice. Take off contaminated clothing and wash it before reuse.[[1](#)][[5](#)]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[[1](#)][[5](#)]
- If Swallowed: Immediately call a poison center or doctor. Rinse mouth.[[8](#)]

Visual Workflow for PPE Selection

The following diagram outlines the logical steps for selecting the appropriate Personal Protective Equipment when handling **(3-Bromo-6-methoxypyridin-2-yl)methanol**.



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Caption: PPE selection workflow for handling **(3-Bromo-6-methoxypyridin-2-yl)methanol**.

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